

# Barium Cyanide: Chemical Identity and Molar Mass

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Barium cyanide

Cat. No.: B1221445

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**Barium cyanide** is an inorganic chemical compound with the formula  $\text{Ba}(\text{CN})_2$ .<sup>[1][2]</sup> It is a white crystalline salt synthesized from the reaction of hydrogen cyanide and barium hydroxide.<sup>[1]</sup>

## Chemical Formula

The chemical formula for **barium cyanide** is  $\text{Ba}(\text{CN})_2$ .<sup>[1][2]</sup> This formula indicates that each molecule of **barium cyanide** consists of one barium ion ( $\text{Ba}^{2+}$ ) and two cyanide ions ( $\text{CN}^-$ ). The barium atom carries a +2 charge, while each cyanide polyatomic ion has a -1 charge.<sup>[3]</sup> To achieve a neutral compound, two cyanide ions are required to balance the charge of a single barium ion.<sup>[3]</sup>

## Molar Mass

The molar mass of **barium cyanide** is approximately 189.36 g/mol.<sup>[1][4][5]</sup> This value is calculated by summing the atomic masses of its constituent atoms.

The calculation is as follows:

- Barium (Ba): 1 atom  $\times$  137.33 g/mol = 137.33 g/mol <sup>[6][7]</sup>
- Carbon (C): 2 atoms  $\times$  12.01 g/mol = 24.02 g/mol <sup>[7][8]</sup>
- Nitrogen (N): 2 atoms  $\times$  14.01 g/mol = 28.02 g/mol <sup>[7]</sup>

Adding these values together gives the total molar mass of the compound.[7]

Element	Symbol	Quantity	Molar Mass (g/mol )	Total Mass (g/mol )
Barium	Ba	1	137.33[6][9]	137.33
Carbon	C	2	12.01[8][10]	24.02
Nitrogen	N	2	14.01	28.02
Total	Ba(CN) <sub>2</sub>	189.37		

Note: Slight variations in molar mass values can occur due to rounding of atomic masses.[11]

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)